

2-hydroxypent-2-enoic acid CAS number and IUPAC nomenclature

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Compound of Interest

Compound Name: 2-Hydroxypent-2-enoic acid

Cat. No.: B15465670

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In-Depth Technical Guide: 2-hydroxypent-2-enoic acid

For the Attention of Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-hydroxypent-2-enoic acid**, including its chemical identifiers and physicochemical properties. Due to the limited availability of in-depth experimental data for this specific molecule, this guide also presents detailed information on the closely related and more extensively studied isomer, 2-hydroxypent-4-enoic acid, as a valuable comparative reference.

2-hydroxypent-2-enoic acid

Chemical Identification and Nomenclature

The primary subject of this guide is **2-hydroxypent-2-enoic acid**. It is an organic compound with the molecular formula $C_5H_8O_3$.

Identifier	Value
IUPAC Name	2-hydroxypent-2-enoic acid
CAS Number	60976-08-1[1]
Molecular Formula	C ₅ H ₈ O ₃ [1]
Canonical SMILES	CCC=C(C(=O)O)O
InChI Key	IISXAOCGJOIGLD-UHFFFAOYSA-N

A stereoisomer, (Z)-2-hydroxypent-2-enoic acid, is also cataloged.[2]

Identifier	Value
IUPAC Name	(Z)-2-hydroxypent-2-enoic acid[2]
Canonical SMILES	CC/C=C(\C(=O)O)/O
InChI Key	IISXAOCGJOIGLD-ARJAWSKDSA-N

Physicochemical Properties

Quantitative data for **2-hydroxypent-2-enoic acid** is primarily based on computational models.

Property	Value	Source
Molecular Weight	116.11 g/mol	PubChem[1]
XLogP3	0.9	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	116.047344113 Da	PubChem[1]
Complexity	115	PubChem
Polar Surface Area	57.5 Å ²	PubChem

Experimental Data and Protocols

As of this review, publicly accessible, peer-reviewed literature containing detailed experimental protocols, quantitative biological data, or established signaling pathways for **2-hydroxypent-2-enoic acid** is scarce. The subsequent sections will, therefore, focus on the better-documented isomer, 2-hydroxypent-4-enoic acid, to provide relevant context and procedural insights.

Comparative Analysis: 2-hydroxypent-4-enoic acid

2-hydroxypent-4-enoic acid (CAS Number: 67951-43-3) is an isomer of significant interest due to its documented biological activities and established synthesis protocols.

Physicochemical and Experimental Data

Property	Value	Source
IUPAC Name	2-hydroxypent-4-enoic acid	Smolecule
CAS Number	67951-43-3	Smolecule
Synonyms	beta-Vinyllactic acid	Smolecule
Melting Point	~133°C	Smolecule[3]
pKa (predicted)	3.79 ± 0.11	Smolecule[3]
Solubility	Soluble in water, ethanol, and ether	Smolecule[3]

Biological Activity

Research has indicated that 2-hydroxypent-4-enoic acid exhibits notable biological activities, including antimicrobial and antiproliferative properties against certain cancer cell lines, such as HeLa cells.[3]

Experimental Protocols

A highly stereoselective synthesis method utilizes lactate dehydrogenase from *Bacillus stearothermophilus* (BS-LDH).[3]

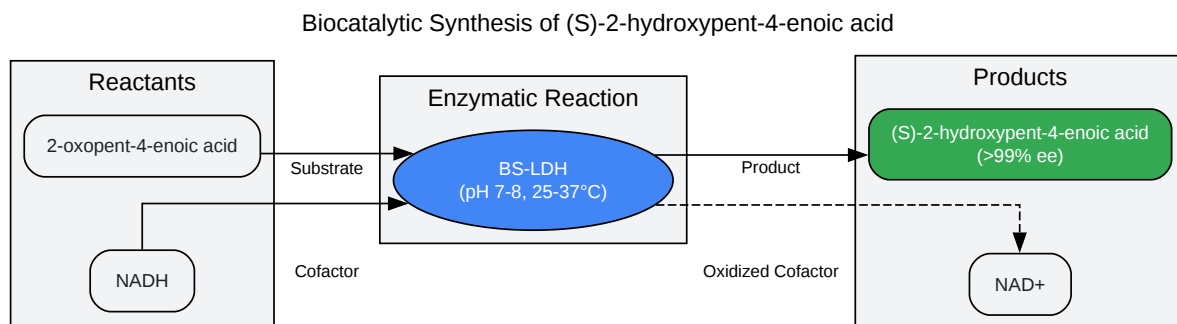
- Enzyme: Lactate dehydrogenase from *Bacillus stearothermophilus* (BS-LDH)
- Substrate: 2-oxopent-4-enoic acid
- Cofactor: Nicotinamide adenine dinucleotide (reduced form)
- Buffer System: Aqueous buffer at pH 7-8
- Temperature: 25-37°C
- Outcome: The reaction yields (S)-2-hydroxypent-4-enoic acid with an enantiomeric excess consistently greater than 99%.[3]

Several chromatographic techniques are employed for the quality control of 2-hydroxypent-4-enoic acid.[3]

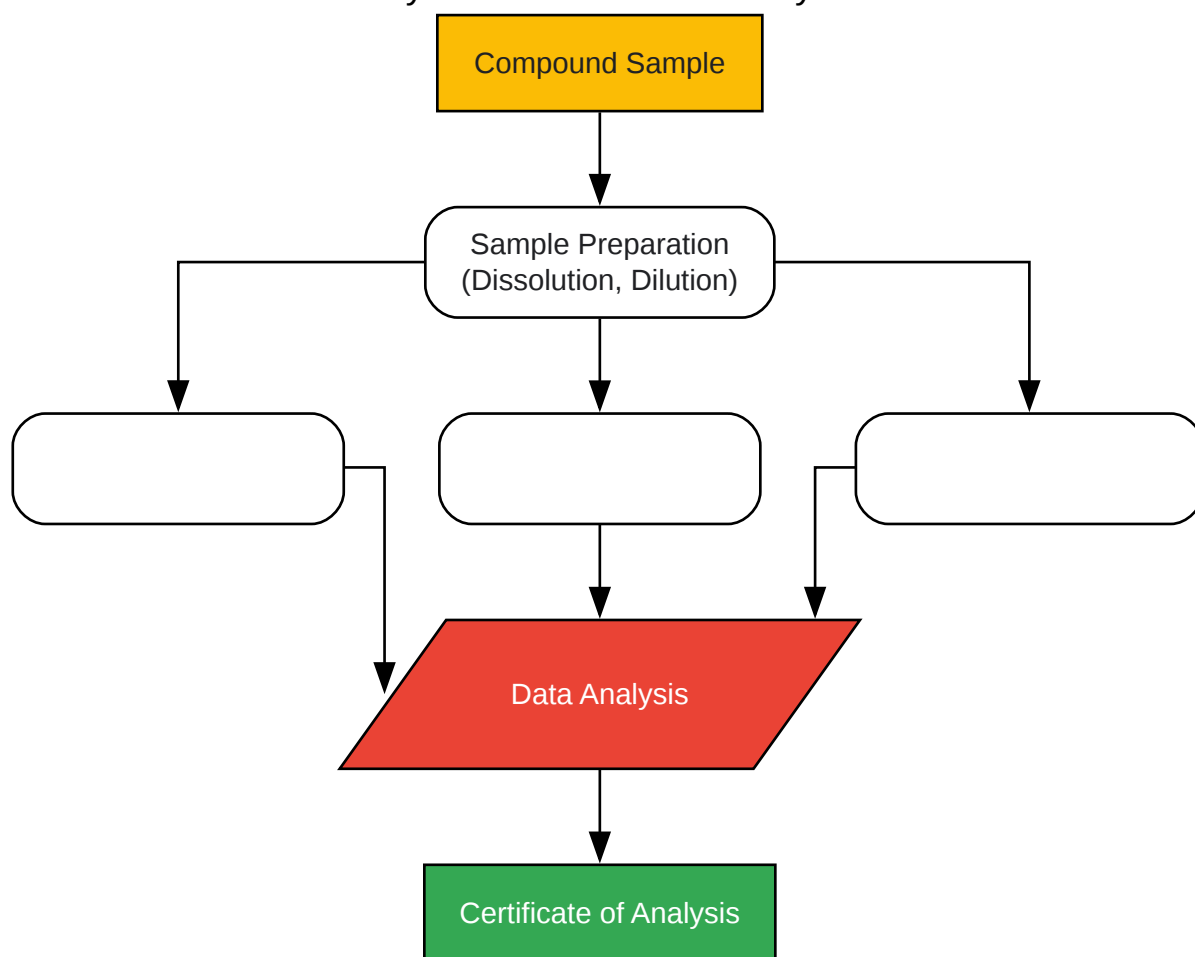
- Chiral High-Performance Liquid Chromatography (HPLC): Used to assess enantiomeric purity. A common setup includes a Chirex 3126 N,S-dioctyl-(D)-penicillamine column with a mobile phase of 0.5 mM copper acetate and 0.1 M ammonium acetate in an 85:15 water/acetonitrile mixture at pH 4.6, with UV detection at 254 nm.[3]
- Gas Chromatography (GC): Employed to determine chemical purity and isomer distribution, often using a DB-5 capillary column with helium as the carrier gas and flame ionization detection.[3]
- Ultra-Performance Liquid Chromatography (UPLC): Offers enhanced resolution for detecting trace impurities, typically with a C18 column and a methanol/0.05% aqueous trifluoroacetic acid gradient.[3]

Visualizations

The following diagrams illustrate key processes relevant to the synthesis and analysis of hydroxypentenoic acids.



General Analytical Workflow for Purity Assessment



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References

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- 2. (Z)-2-hydroxypent-2-enoic acid | C₅H₈O₃ | CID 17787041 - PubChem [pubchem.ncbi.nlm.nih.gov]
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